

"Perfluorononylethyl Stearyl Dimethicone" regulatory status under REACH and other frameworks

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Compound of Interest

Compound Name: *Perfluorononylethyl Stearyl Dimethicone*

Cat. No.: *B3338292*

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Perfluorononylethyl Stearyl Dimethicone: A Technical Guide to its Regulatory Landscape

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the regulatory status, toxicological profile, and environmental considerations for **Perfluorononylethyl Stearyl Dimethicone** (CAS No. 882878-48-0). This document is intended to inform researchers, scientists, and professionals in the drug development and cosmetic industries about the current understanding and regulatory landscape surrounding this substance.

Introduction

Perfluorononylethyl Stearyl Dimethicone is a silicone polymer that belongs to the broad class of per- and polyfluoroalkyl substances (PFAS).[1][2] Its unique chemical structure, combining a dimethicone backbone with perfluoroalkyl and stearyl groups, imparts desirable properties such as film-forming, water resistance, and enhanced spreadability.[1] Consequently, it has found use as a skin-conditioning agent in various cosmetic products.[3][4] However, its classification as a PFAS has brought it under intense regulatory scrutiny due to

concerns about the persistence, bioaccumulation, and potential toxicity associated with this class of chemicals.

Regulatory Status

The regulatory landscape for **Perfluorononylethyl Stearyl Dimethicone** is rapidly evolving, driven by a global effort to manage the risks associated with PFAS.

European Union: REACH and POPs Regulations

Under the European Union's comprehensive chemical regulations, **Perfluorononylethyl Stearyl Dimethicone** is subject to significant restrictions. A recent pilot project conducted by the European Chemicals Agency (ECHA) between November 2023 and April 2024 identified **Perfluorononylethyl Stearyl Dimethicone** in cosmetic products, noting that the substance is restricted under both the Registration, Evaluation, Authorisation and Restriction of Chemicals (REACH) Regulation and the Persistent Organic Pollutants (POPs) Regulation.^[5]

The substance's restriction stems from its characteristics as a persistent, bioaccumulative, and toxic (PBT) substance, or a very persistent and very bioaccumulative (vPvB) substance.^[5] A critical concern is its potential to degrade into perfluorooctanoic acid (PFOA), a well-studied PFAS with known reproductive toxicity and suspected carcinogenic properties.^[5] The presence of such restricted substances in consumer products is a compliance issue, and enforcement actions are being taken to remove non-compliant products from the market.^[5]

Other Regulatory Frameworks

While specific regulations for **Perfluorononylethyl Stearyl Dimethicone** are most clearly defined in the EU, other jurisdictions are also increasing their oversight of PFAS as a class. In the United States, for example, there is growing federal and state-level legislation to restrict the use of PFAS in consumer products, including cosmetics. Organizations such as the Environmental Working Group (EWG) have highlighted concerns about PFAS in personal care products, including potential links to cancer, endocrine disruption, and reproductive harm.^[6]

Physicochemical Properties

A comprehensive toxicological and environmental risk assessment requires an understanding of the substance's physical and chemical properties. While detailed experimental data for

Perfluorononylethyl Stearyl Dimethicone is not readily available in the public domain, some general properties can be inferred from its chemical structure and information on similar substances.

Property	Value	Source
CAS Number	882878-48-0	[7]
Molecular Formula	C39H71F19O4Si5	[8]
Molecular Weight	1105.4 g/mol	[8]
Physical State	Liquid or solid at room temperature	[7]
Solubility in Water	Insoluble	[7][9]
Stability	Stable under normal conditions	[9]

Note: The table summarizes available data. A full experimental characterization of the substance's properties is not publicly available.

Toxicological Profile

Specific toxicological data for **Perfluorononylethyl Stearyl Dimethicone** is limited. Much of the concern is extrapolated from the known hazards of PFAS as a class and its degradation product, PFOA.

Endpoint	Result/Concern	Source/Comment
Acute Oral Toxicity	Not determined for this specific substance.	For Dimethicone, the acute oral LD50 in rats is >2000 mg/kg bw.[10][11]
Acute Dermal Toxicity	Not determined for this specific substance.	For Dimethicone, the acute dermal LD50 in rabbits is >2000 mg/kg bw.[10][11]
Skin Irritation/Corrosion	Expected to have low irritation potential based on general properties of dimethicones.	A safety data sheet for a related stearyl dimethicone product indicates it is not classified for skin irritation.[10]
Eye Irritation/Corrosion	Expected to have low irritation potential.	A safety data sheet for a related stearyl dimethicone product indicates it is not classified for eye irritation.[10]
Sensitization	Data not available.	
Repeated Dose Toxicity	Not determined for this specific substance.	PFOA is associated with liver and kidney toxicity.[12]
Genotoxicity	Not determined for this specific substance.	Dimethicone was negative in genotoxicity assays.[9]
Carcinogenicity	Not determined for this specific substance.	PFOA is a suspected carcinogen.[5]
Reproductive Toxicity	Not determined for this specific substance.	PFOA is a known reproductive toxicant.[5]
Endocrine Disruption	High concern due to its PFAS nature.	PFAS are known endocrine disruptors, potentially affecting estrogen, androgen, and thyroid hormone pathways.[12][13]

Disclaimer: This table is based on data for related substances and general knowledge of PFAS. The toxicological profile of **Perfluorononylethyl Stearyl Dimethicone** has not been fully elucidated through specific studies.

Environmental Fate and Ecotoxicity

The environmental behavior of **Perfluorononylethyl Stearyl Dimethicone** is a significant concern due to the persistence of the perfluoroalkyl moiety.

Endpoint	Result/Concern	Source/Comment
Persistence	Expected to be highly persistent in the environment.	The carbon-fluorine bond is extremely strong, making PFAS resistant to degradation. [14]
Bioaccumulation	High potential for bioaccumulation.	PFAS, particularly long-chain ones, are known to accumulate in living organisms. [6]
Mobility	Expected to be immobile in soil due to its silicone structure, but degradation products may be mobile.	The dimethicone portion suggests low water solubility and mobility, but PFOA is mobile in water.
Aquatic Toxicity	Data not available for this specific substance.	Some cyclic siloxanes have been shown to be toxic to aquatic life. [6] [15]

Note: The environmental fate and ecotoxicity of **Perfluorononylethyl Stearyl Dimethicone** require further investigation through specific experimental studies.

Experimental Protocols

Detailed experimental protocols for the safety and environmental assessment of **Perfluorononylethyl Stearyl Dimethicone** are not publicly available. However, standardized testing methods, such as those established by the Organisation for Economic Co-operation

and Development (OECD), would be applicable.[16][17] These guidelines provide a framework for evaluating the physicochemical properties, toxicity, and environmental fate of chemical substances.

Workflow for Physicochemical and Toxicological Assessment



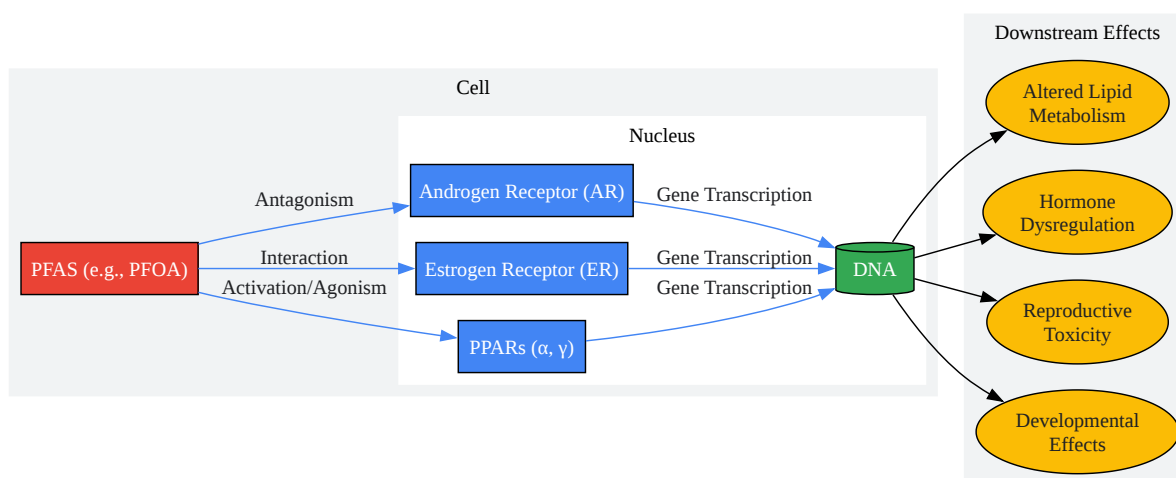
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Caption: Standard OECD testing workflow for chemical safety assessment.

Signaling Pathways and Mechanisms of Toxicity

While the specific molecular mechanisms of **Perfluorononyl Stearyl Dimethicone** are not well-defined, the endocrine-disrupting potential of its degradation product, PFOA, and other PFAS has been studied. PFAS can interfere with multiple signaling pathways, primarily through interactions with nuclear receptors.

Potential Endocrine Disruption Pathways by PFAS



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Caption: Potential mechanisms of endocrine disruption by PFAS.

PFAS like PFOA can act as agonists for Peroxisome Proliferator-Activated Receptors (PPARs), which are involved in lipid metabolism.[18] They can also interact with estrogen and androgen receptors, potentially leading to hormonal imbalances and reproductive and developmental issues.[1][14]

Conclusion

Perfluorononylethyl Stearyl Dimethicone is a substance of significant regulatory concern due to its classification as a PFAS. Its use in cosmetics is restricted in the European Union under both REACH and POPs regulations, primarily due to its persistence, potential for bioaccumulation, and the toxicity of its degradation products. While specific toxicological and ecotoxicological data for this compound are scarce, the known hazards of the broader PFAS class warrant a precautionary approach. For researchers and developers, it is crucial to be

aware of the evolving regulatory landscape and to consider safer, more sustainable alternatives in product formulation. Further research is needed to fully characterize the human health and environmental risks of **Perfluorononyl Stearyl Dimethicone**.

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